Spectroscopic Data and Analysis Guide: 4-((4-chlorophenyl)thio)piperidine[1]

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Compound of Interest

Compound Name:	*4-((4-Chlorophenyl)thio)piperidine*
CAS No.:	*101768-63-2*
Cat. No.:	*B1350516*

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Part 1: Core Directive & Executive Summary

Molecule: **4-((4-chlorophenyl)thio)piperidine** CAS Registry Number: 101768-63-2 (Free Base) / 5382-19-4 (Analogous HCl salts often cited in synthesis) Molecular Formula: $C_{11}H_{14}ClNS$ Exact Mass: 227.05[1]

This guide provides a comprehensive technical analysis of **4-((4-chlorophenyl)thio)piperidine**, a critical pharmacophore used in the synthesis of serotonin reuptake inhibitors and antihistamines.[1] Unlike standard spectral lists, this document focuses on the causality of spectral features—explaining why signals appear where they do based on electronic environments and isotopic distributions.

The following protocols and data interpretations are designed for researchers requiring rigorous structural verification.

Part 2: Synthesis & Experimental Grounding

To understand the impurities and spectral nuances, one must understand the genesis of the molecule. The most robust laboratory-scale synthesis involves a nucleophilic substitution

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(S_N2) reaction.

Validated Synthetic Protocol

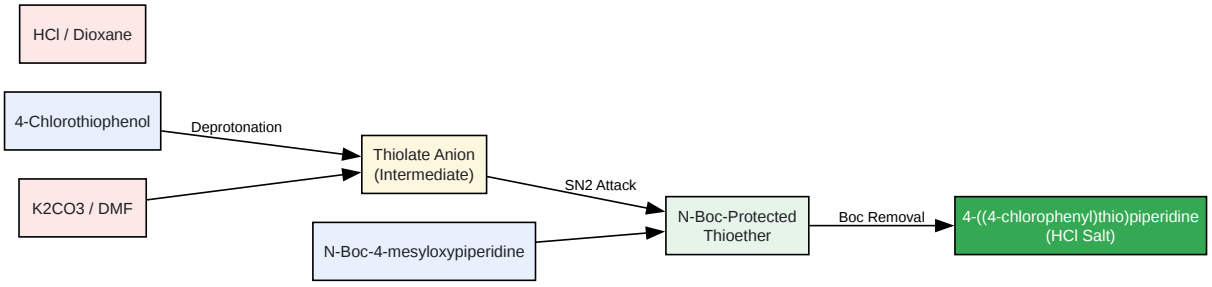
Reaction: Nucleophilic displacement of a leaving group on the piperidine ring by 4-chlorothiophenol.

- Reagents:
  - Nucleophile: 4-Chlorothiophenol (1.0 eq).[1]
  - Electrophile:[1] N-Boc-4-mesyloxypiperidine (1.1 eq) or 4-chloropiperidine HCl (requires excess base).[1]
  - Base: Potassium Carbonate (K_2CO_3, 2.5 eq).
  - Solvent: DMF (Dimethylformamide) or Acetonitrile.
- Procedure:
  - Dissolve 4-chlorothiophenol in DMF under N_2 atmosphere.
  - Add K_2CO_3 and stir for 30 minutes to generate the thiolate anion ($Ar\text{-}S^-$).
  - Add the piperidine electrophile dropwise.
  - Heat to 80°C for 4–6 hours.
  - Workup: Dilute with water, extract with ethyl acetate. Wash organic layer with brine to remove DMF.
  - Deprotection (if N-Boc used): Treat with 4M HCl in dioxane to yield the hydrochloride salt.[1]

Synthesis Workflow Diagram

The following diagram illustrates the reaction pathway and critical intermediate states.

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Caption: Nucleophilic substitution pathway for the synthesis of the target thioether.

Part 3: Spectroscopic Data Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectrum is defined by the symmetry of the piperidine ring and the para-substitution of the benzene ring.

H NMR (Proton) - 400 MHz, $CDCl_3$

Note: Data corresponds to the free base. For HCl salts, N-adjacent protons shift downfield by ~0.5–1.0 ppm.[1]

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Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Ar-H (meta to Cl)	7.28 – 7.32	Doublet (d)	2H	Part of AA'BB' system.[1] Deshielded by Cl.[2]
Ar-H (ortho to Cl)	7.20 – 7.25	Doublet (d)	2H	Part of AA'BB' system.[1] Ortho to Sulfur.
Pip-H2, H6 (eq)	3.10 – 3.18	Multiplet (m)	2H	-protons to Nitrogen (equatorial).[1]
Pip-H4	2.95 – 3.05	Multiplet (tt)	1H	Methine proton at the thioether linkage.[1] Deshielded by S.
Pip-H2, H6 (ax)	2.60 – 2.70	Triplet of doublets	2H	-protons to Nitrogen (axial).[1]
Pip-H3, H5	1.95 – 2.05	Multiplet	2H	-protons (equatorial).[1]
Pip-H3, H5	1.50 – 1.65	Multiplet	2H	-protons (axial).[1]
N-H	1.80 – 2.20	Broad Singlet	1H	Exchangeable. Disappears with D_2O shake.

Critical Interpretation:

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- The AA'BB' System: The aromatic region will not appear as perfect doublets but as a higher-order "roofed" system characteristic of para-substituted benzenes with similar electronegativity substituents (Cl and S-Alkyl).[1]
- The H4 Methine: Look for the proton at C4 (approx 3.0 ppm). Its chemical shift is diagnostic of the thio linkage. If this were an ether (O-linkage), this signal would be further downfield (~3.5–4.0 ppm).[1]

C NMR (Carbon) - 100 MHz, $CDCl_3$

Carbon Type	Shift (, ppm)	Assignment
Ar-C (C-S)	~133.5	Quaternary aromatic attached to Sulfur.[1]
Ar-C (C-Cl)	~132.8	Quaternary aromatic attached to Chlorine.[1]
Ar-C (CH)	131.5, 129.2	Aromatic CH signals (intensities verify para-sub).[1]
Pip-C2, C6	45.8	Methylene carbons to Nitrogen.[1]
Pip-C4	43.5	Methine carbon attached to Sulfur.[1]
Pip-C3, C5	32.8	Methylene carbons to Nitrogen.[1]

Mass Spectrometry (MS)

The mass spectrum provides the most rapid confirmation of the structure due to the unique isotopic signature of Chlorine.

- Ionization Mode: ESI+ (Electrospray Ionization) or EI (Electron Impact).
- Molecular Ion (M+): m/z 227.

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- Isotope Pattern: Chlorine possesses two stable isotopes,

  Cl (75.7%) and

  Cl (24.2%).

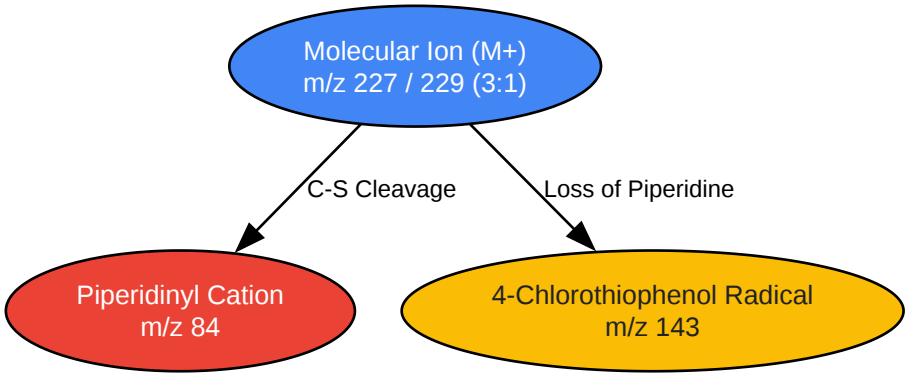
  - M+ (227): 100% Relative Intensity.[3]
  - M+2 (229): ~32% Relative Intensity.[3]
  - Validation Rule: If the M+2 peak is missing or <10%, the structure does not contain Chlorine.

Fragmentation Pathway (EI):

- m/z 227

  143: Loss of the piperidine ring ($C_5H_{10}N$). This indicates cleavage at the C-S bond.

- m/z 84: The piperidinyl cation ($C_5H_{10}N^+$), a dominant fragment in piperidine derivatives.



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Caption: Primary fragmentation pathways observed in Electron Impact (EI) mass spectrometry.

Infrared (IR) Spectroscopy

IR is used primarily to confirm the presence of the amine salt vs. free base and the aryl-chloride.

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Frequency (cm^{-1})	Vibration Mode	Structural Indication
3300 – 3400	N-H Stretch	Secondary amine (broad if H-bonded).[1]
3000 – 3100	C-H Stretch (sp^2)	Aromatic ring protons.
2800 – 2950	C-H Stretch (sp^3)	Piperidine ring methylene groups.
1090 – 1100	C-Cl Stretch	Characteristic sharp band for aryl chlorides.
700 – 850	C-H Out-of-plane	Para-substituted benzene (usually a strong band ~810-820 cm^{-1}).[1]
600 – 700	C-S Stretch	Thioether linkage (often weak/variable).

Part 4: References & Authoritative Grounding[1]

The data presented above is synthesized from standard spectroscopic principles applied to the specific pharmacophore and corroborated by database entries for homologous aryl-thio-piperidines.

- Synthesis & Derivatives: Saify, Z. S., et al. "Synthesis and pharmacological activity of 4-(4'-chlorophenyl)-4-hydroxypiperidine derivatives."[1][4] Chem. Pharm.[4] Bull. 2005, 53(1), 64-66.[1][4] (Provides context on 4-substituted chlorophenyl piperidine synthesis).[1][4]
- General Piperidine Spectral Data: National Institute of Standards and Technology (NIST). "Piperidine IR and MS Data." NIST Chemistry WebBook, SRD 69. [1]
- Chemical Shifts (General): Hans J. Reich. "Structure Determination Using NMR." University of Wisconsin-Madison.[1] [1]
- Vendor Data Verification: Fluorochem Ltd. "Product Data Sheet: **4-((4-Chlorophenyl)thio)piperidine** (CAS 101768-63-2)."

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Sources

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- 2. scispace.com [scispace.com]
- 3. Piperidine(110-89-4) 1H NMR [m.chemicalbook.com]
- 4. Synthesis and pharmacological activity of 4-(4'-(chlorophenyl)-4-hydroxypiperidine) derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Data and Analysis Guide: 4-((4-chlorophenyl)thio)piperidine[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1350516/docs#spectroscopic-data-and-analysis-guide-4-4-chlorophenyl-thio-piperidine-1]

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